Technical Comparison Guide: (Cyclopropylmethyl)[(3-nitrophenyl)methyl]amine

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Compound of Interest

Compound Name:	*(Cyclopropylmethyl)[(3-nitrophenyl)methyl]amine*
CAS No.:	*1020979-58-1*
Cat. No.:	*B1385850*

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Topic: Elemental Analysis, Synthesis, and Comparative Utility of a Nitro-Benzyl Secondary Amine Building Block.

Executive Summary & Compound Profile

(Cyclopropylmethyl)[(3-nitrophenyl)methyl]amine (referred to herein as CP-3NBA) is a specialized secondary amine intermediate. It combines a 3-nitrobenzyl motif—a latent aniline precursor often used in fragment-based drug discovery—with a cyclopropylmethyl group, a lipophilic modulator known to improve metabolic stability compared to simple alkyl chains.

This guide provides the theoretical elemental analysis standards required for purity validation, compares CP-3NBA against standard alternatives, and details the synthesis and characterization protocols.

Compound Identity[1]

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- IUPAC Name:N-(Cyclopropylmethyl)-1-(3-nitrophenyl)methanamine
- Molecular Formula: $C_{11}H_{14}N_2O_2$
- Molecular Weight: 206.24 g/mol
- Key Functionality: Secondary Amine (Nucleophile), Nitro group (Reducible pharmacophore handle).

Elemental Analysis Data: The Validation Standard

For researchers synthesizing or sourcing CP-3NBA, Elemental Analysis (CHN) is the gold standard for confirming bulk purity and salt stoichiometry. Below are the theoretical reference values against which experimental data must be compared.

Table 1: Theoretical Elemental Composition (Combustion Analysis Reference)

Element	Free Base ($C_{11}H_{14}N_2O_2$)	Hydrochloride Salt ($C_{11}H_{14}N_2O_2 \cdot HCl$)	Tolerance Limit (±0.4%)
Carbon (C)	64.06%	54.44%	Experimental value must match within ±0.4%
Hydrogen (H)	6.84%	6.23%	Deviations >0.4% suggest solvent trapping
Nitrogen (N)	13.58%	11.54%	Critical for confirming amine content
Oxygen (O)	15.52%	13.18%	Typically calculated by difference

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> *Analyst Note: A common issue with cyclopropylmethyl amines is the trapping of chlorinated solvents (DCM/Chloroform) in the crystal lattice of the HCl salt. If your Experimental Carbon % is significantly lower than 54.44%, check for solvent inclusion via ^1H NMR before re-drying.*

Comparative Analysis: Performance vs. Alternatives

In drug design, choosing the right amine building block is critical for SAR (Structure-Activity Relationship) exploration.

Table 2: CP-3NBA vs. Structural Alternatives

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Feature	CP-3NBA **(Subject)**	Alternative A: **N-Benzylcyclopropylmethanamine**	Alternative B: **N-Methyl-3-nitrobenzylamine**
Structure	Nitro-benzyl + Cyclopropyl	Unsubstituted Benzyl + Cyclopropyl	Nitro-benzyl + Methyl
Electronic Character	Electron-deficient aromatic ring (Nitro group withdraws density).	Electron-neutral aromatic ring.	Electron-deficient aromatic ring.[1]
Basicity (Predicted pKa)	~8.5 - 9.0 (Lower due to nitro-benzyl induction)	~9.5 (Standard secondary amine)	~8.8
Metabolic Stability	High: Cyclopropyl ring resists CYP450 oxidation better than n-butyl/propyl chains.	High: Same cyclopropyl benefit.	Low/Med: N-Methyl is prone to demethylation.
Synthetic Utility	Versatile: Nitro group can be reduced to aniline for urea/amide coupling.	Limited: Dead-end benzyl group; hard to functionalize further.	Versatile: Similar reactivity, but less lipophilic.

Key Insight: CP-3NBA is superior to Alternative A when the aromatic ring requires further derivatization (e.g., reduction to an aniline to create a privileged kinase inhibitor scaffold). It is superior to Alternative B when increased lipophilicity and metabolic blockade (via the cyclopropyl group) are required.

Experimental Protocols

Protocol A: Synthesis via Reductive Amination

Objective: Synthesize CP-3NBA from 3-nitrobenzaldehyde and cyclopropylamine. Mechanism: Imine formation followed by in situ hydride reduction.

Reagents:

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- 3-Nitrobenzaldehyde (1.0 equiv)[1]
- Cyclopropylmethylamine (1.1 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv) - Preferred over $NaBH_4$ to prevent nitro reduction.
- Dichloromethane (DCM) (Solvent)
- Acetic Acid (Catalytic, 1-2 drops)

Step-by-Step Workflow:

- Imine Formation: Dissolve 3-nitrobenzaldehyde in DCM (0.2 M concentration). Add cyclopropylmethylamine and acetic acid. Stir at Room Temperature (RT) for 1 hour under Nitrogen.
- Reduction: Cool the mixture to 0°C. Add STAB portion-wise over 15 minutes.
- Reaction: Allow to warm to RT and stir overnight (12-16h). Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.
- Quench: Quench with saturated aqueous $NaHCO_3$. Stir for 20 mins.
- Extraction: Extract aqueous layer 3x with DCM. Combine organics, dry over Na_2SO_4, and concentrate.
- Purification: Flash column chromatography (Silica gel; Gradient: 0-5% MeOH in DCM).

Protocol B: Validation Pipeline (QC)

Before submitting for Elemental Analysis, the compound must pass the following checks:

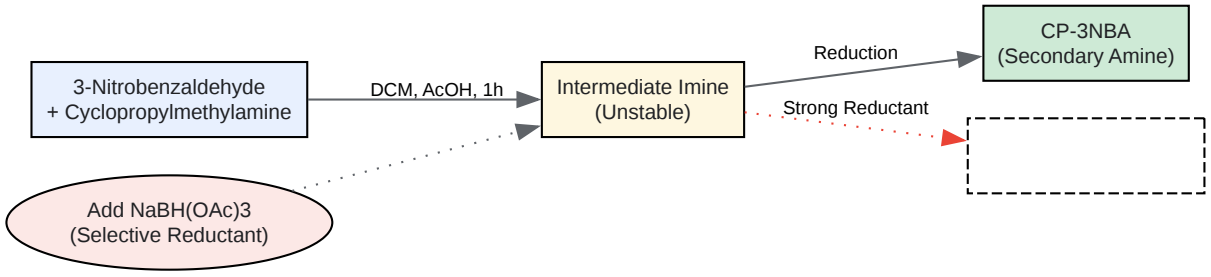
- ^1H NMR ($CDCl_3$): Confirm presence of cyclopropyl protons (0.1–0.6 ppm multiplet) and aromatic nitro-benzyl protons (8.0–7.5 ppm). Check for solvent peaks.[2]
- HPLC Purity: Must be >98% (Area) to ensure CHN analysis falls within ±0.4%.

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Visualization of Workflows

Diagram 1: Synthesis Pathway

This diagram illustrates the reductive amination pathway, highlighting the critical control point to avoid reducing the nitro group.



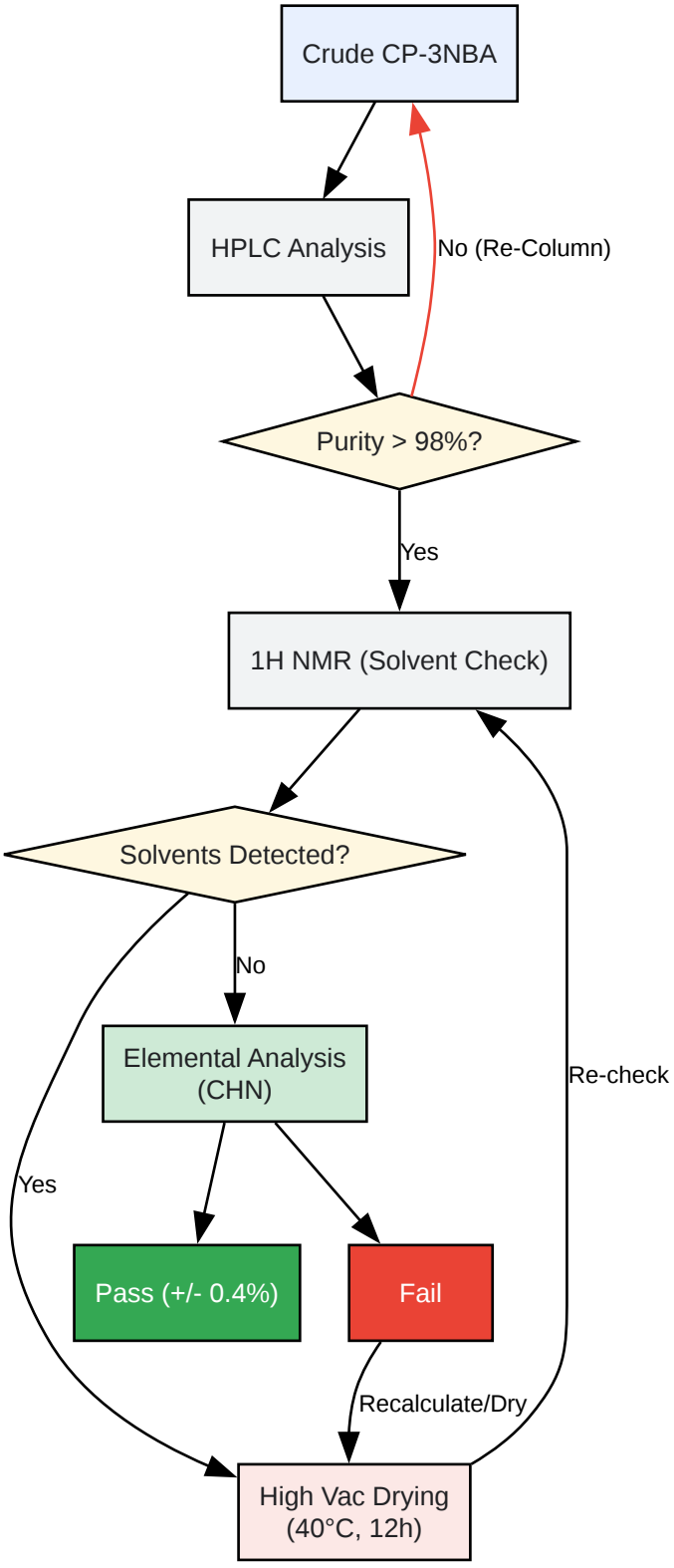
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Caption: Selective reductive amination pathway using Sodium Triacetoxyborohydride to preserve the nitro functionality.

Diagram 2: Quality Control Decision Tree

A self-validating logic flow for ensuring the Elemental Analysis data meets publication standards.

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Caption: Quality Control workflow ensuring sample integrity before destructive Elemental Analysis.

References

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Sources

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